

Diisobutyl Adipate: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: *Diisobutyl adipate*

Cat. No.: B7801839

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the fundamental molecular properties of **diisobutyl adipate**, a diester of adipic acid and isobutyl alcohol. Widely utilized as a plasticizer, emollient, and solvent in various industrial and pharmaceutical applications, a clear understanding of its chemical identity is paramount.[\[1\]](#)[\[2\]](#) This document summarizes its key molecular data in a structured format.

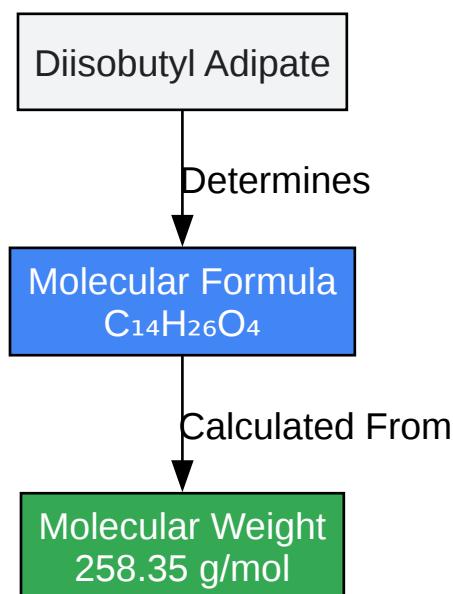
Core Molecular Data

The fundamental chemical identifiers for **diisobutyl adipate** are presented below. This data is essential for accurate chemical analysis, formulation, and experimental design.

Property	Value	Source
Molecular Formula	$C_{14}H_{26}O_4$	[3] [4] [5]
Molecular Weight	258.35 g/mol	
IUPAC Name	bis(2-methylpropyl) hexanedioate	
Canonical SMILES	<chem>CC(C)COC(=O)CCCCC(=O)O</chem> <chem>CC(C)C</chem>	
InChI Key	RDOFJDLLWVCMRU- UHFFFAOYSA-N	

Logical Relationship of Molecular Properties

The relationship between the common name, chemical formula, and molecular weight of a compound is a foundational concept in chemistry. The following diagram illustrates this logical flow for **diisobutyl adipate**.



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Figure 1. Relationship between chemical name, formula, and molecular weight.

Experimental Protocols

The determination of the molecular weight and formula of a compound like **diisobutyl adipate** relies on standard analytical chemistry techniques. While specific experimental records for this compound are extensive, the general methodologies are as follows:

1. Mass Spectrometry for Molecular Weight and Formula Determination:

- Objective: To determine the exact mass of the molecule and its fragmentation pattern to confirm the molecular formula.
- Methodology:
 - A dilute solution of **diisobutyl adipate** in a volatile organic solvent (e.g., methanol or acetonitrile) is prepared.
 - The sample is introduced into a mass spectrometer, typically using an ionization technique such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
 - For GC-MS, the sample is first vaporized and separated on a GC column before entering the mass spectrometer.
 - The instrument measures the mass-to-charge ratio (m/z) of the resulting ions.
 - High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement (e.g., 258.18310931 Da), which allows for the unambiguous determination of the elemental composition ($C_{14}H_{26}O_4$).

2. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation:

- Objective: To confirm the connectivity of atoms within the molecule, thus verifying the structure implied by the molecular formula.
- Methodology:
 - A small amount of purified **diisobutyl adipate** is dissolved in a deuterated solvent (e.g., $CDCl_3$).

- The sample is placed in a strong magnetic field within an NMR spectrometer.
- ^1H NMR and ^{13}C NMR spectra are acquired.
- The chemical shifts, integration of signals, and coupling patterns in the ^1H NMR spectrum, along with the number of signals in the ^{13}C NMR spectrum, are analyzed to confirm the presence of the isobutyl and adipate moieties and their ester linkage.

These well-established techniques provide the foundational data presented in this guide, ensuring accuracy and reliability for research and development applications.

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